

# Physical properties of 3-Iodopyridine melting point boiling point

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## Compound of Interest

Compound Name: **3-Iodopyridine**

Cat. No.: **B074083**

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## An In-depth Technical Guide to the Physical Properties of **3-Iodopyridine**

This technical guide provides a comprehensive overview of the key physical properties of **3-Iodopyridine**, with a specific focus on its melting and boiling points. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise and reliable data for their work.

## Chemical Identity

- Chemical Name: **3-Iodopyridine**
- Synonyms: 3-Pyridyl iodide, Pyridine, 3-iodo-[1][2]
- CAS Number: 1120-90-7[3][4][5][6]
- Molecular Formula: C<sub>5</sub>H<sub>4</sub>IN[3][4][5][7]
- Molecular Weight: 205.00 g/mol [3][5]
- Appearance: White to light yellow or light red crystalline powder.[1][6][8]

## Physical Properties Data

The melting and boiling points are critical physical constants for the identification, purification, and handling of **3-Iodopyridine**. The data below has been compiled from various sources.

| Property        | Value                                     | Conditions       |
|-----------------|---|------------------|
| Melting Point   | 53-56 °C[2][3][4][5][7]                   | Literature Value |
| 51.0-57.0 °C[9] | Clear Melt                                |                  |
| 51-56 °C[8]     |   |                  |
| Boiling Point   | 215.4 ± 13.0 °C[4]                        | at 760 mmHg      |
| 191-195 °C[3]   | Literature Value (pressure not specified) |                  |
| 90-92 °C[2][7]  | at 14 mmHg                                |                  |
| 92 °C[6]        | at 14 mmHg                                |                  |

## Experimental Protocols

Accurate determination of physical constants is paramount for chemical characterization. The following sections detail the standard methodologies for measuring the melting and boiling points of a solid compound like **3-Iodopyridine**.

### Melting Point Determination (Capillary Method)

This method relies on heating a small, powdered sample in a capillary tube and observing the temperature range over which it melts.[10]

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

#### Procedure:

- Sample Preparation: A small amount of **3-Iodopyridine** is finely ground into a powder using a mortar and pestle to ensure uniform heating.[11][12]
- Capillary Tube Packing: The open end of the capillary tube is pressed into the powdered sample. The tube is then tapped gently on a hard surface or vibrated to pack the solid into the sealed end, aiming for a densely packed column of about 2-3 mm in height.[10][12]
- Apparatus Setup: The packed capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the heating block of the melting point apparatus or immersed in the oil of a Thiele tube.[12][13]
- Heating and Observation:
  - For an unknown compound, a rapid preliminary heating is performed to determine an approximate melting range.[10][11] The apparatus is then allowed to cool.
  - For a precise measurement, the sample is heated rapidly to about 15-20°C below the expected melting point.[11][12]
  - The heating rate is then slowed to 1-2°C per minute as the melting point is approached. [10][11]
- Data Recording: Two temperatures are recorded to define the melting range:
  - $T_1$ : The temperature at which the first drop of liquid appears.[11]
  - $T_2$ : The temperature at which the last solid crystal melts completely.[11] The reported melting point is the range from  $T_1$  to  $T_2$ . A narrow range (0.5-1.0°C) typically indicates a pure compound.[10]

## Boiling Point Determination (Micro-Reflux/Thiele Tube Method)

For determining the boiling point with a small amount of substance, the micro-reflux method is employed. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[14]

**Apparatus:**

- Thiele tube or oil bath
- Small test tube or Durham tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)

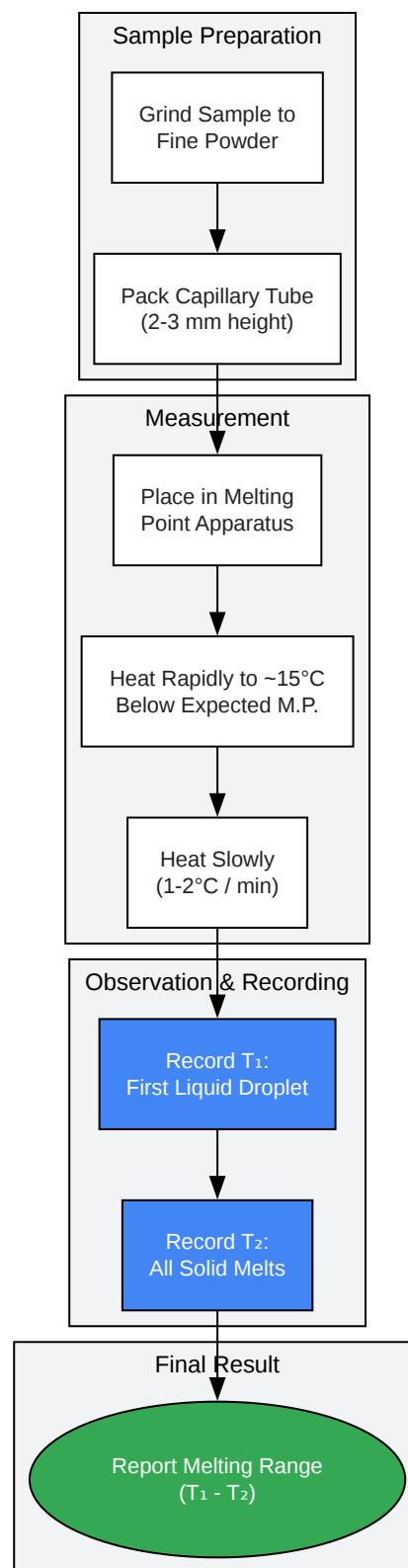
**Procedure:**

- Sample Preparation: A few milliliters of the liquid sample (if **3-Iodopyridine** were melted) or a solution in a high-boiling solvent would be placed into the small test tube. For this protocol, we assume a liquid sample. Approximately 0.5 mL of the liquid is placed in the small test tube.[15]
- Apparatus Setup:
  - A capillary tube is placed inside the test tube with its open end down.[16]
  - The test tube is attached to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.[15]
  - The entire assembly is clamped and immersed in a Thiele tube or oil bath, making sure the rubber band is above the oil level.[14]
- Heating and Observation:
  - The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[14]
  - Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the liquid's vapor pressure has exceeded the atmospheric pressure.[14][15]

- Data Recording:
  - The heat source is removed, and the apparatus is allowed to cool slowly.
  - The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.[14][16] This is the point where the external pressure equals the vapor pressure of the liquid.
  - The barometric pressure should be recorded along with the observed boiling point, as boiling point is pressure-dependent.[15]

## Workflow Visualization

The following diagram illustrates the generalized experimental workflow for determining the melting point of a solid compound such as **3-Iodopyridine**.



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Caption: Workflow for Melting Point Determination.

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